

Application Notes and Protocols: Preparation of Metahexestrol Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metahexestrol is a synthetic non-steroidal estrogen that has been utilized in scientific research to investigate estrogen receptor (ER) signaling and its effects on cell proliferation. Accurate and consistent preparation of a **Metahexestrol** stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic compounds like **Metahexestrol** for use in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of a **Metahexestrol** stock solution in DMSO.

Quantitative Data Summary

A precise solubility value for **Metahexestrol** in DMSO is not readily available in the public domain. However, based on the solubility of structurally similar compounds and general laboratory practices, a stock solution in the millimolar range is typically achievable. The effective concentration in cell-based assays provides a crucial reference point for the preparation of stock solutions.



Parameter	Value	Source
Chemical Formula	C18H22O2	PubChem
Molecular Weight	270.37 g/mol	PubChem
CAS Number	71953-72-5	PubChem
Biological Activity (ED50)	1.0 μM in MCF-7 cells	MedChemExpress
Recommended Solvent	DMSO	General Laboratory Practice
Stock Solution Storage	-20°C or -80°C	General Laboratory Practice
Final DMSO Concentration in Assay	<0.5%	General Laboratory Practice

Experimental Protocols Materials

- Metahexestrol powder (CAS: 71953-72-5)
- Anhydrous or molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparation of a 10 mM Metahexestrol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for subsequent dilutions in cell culture experiments.

 Pre-weighing Preparation: Before opening, bring the vial of Metahexestrol powder to room temperature to prevent condensation.



- Weighing Metahexestrol: Carefully weigh out 2.70 mg of Metahexestrol powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the
 Metahexestrol powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If required for the specific application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or
 -80°C, protected from light.

Protocol for Preparing Working Solutions

For cell culture experiments, the high-concentration DMSO stock solution must be diluted to the final desired concentration in the cell culture medium. It is crucial to maintain a low final concentration of DMSO (typically below 0.5%) to avoid solvent-induced cytotoxicity.

- Determine Final Concentration: Decide on the final concentration of **Metahexestrol** required for your experiment (e.g., based on the ED₅₀ of 1.0 μM).
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentration. For example, to make a 1 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of the 10 mM stock to 1 mL of cell culture medium).
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Metahexestrol**.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.

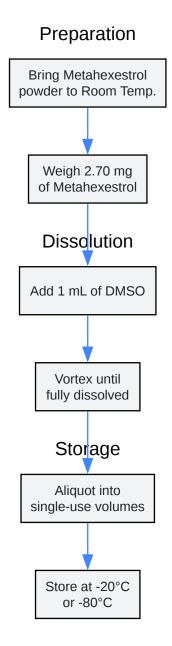
Visualizations





Experimental Workflow for Stock Solution Preparation

Workflow for Metahexestrol Stock Solution Preparation



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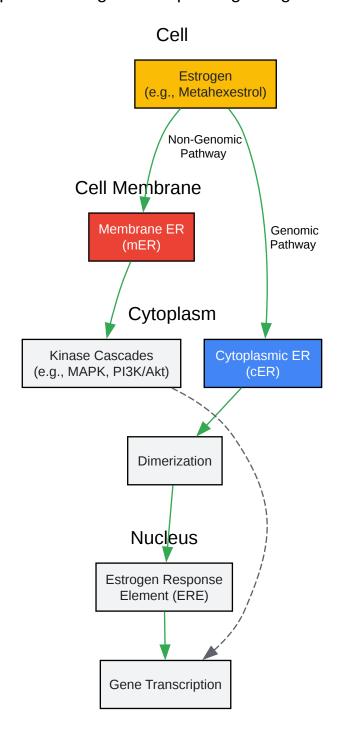
Caption: Workflow for preparing a 10 mM Metahexestrol stock solution in DMSO.

Simplified Estrogen Receptor Signaling Pathway



Metahexestrol is known to interact with estrogen receptors. Estrogen signaling can be broadly divided into genomic and non-genomic pathways. The following diagram illustrates a simplified overview of these pathways.

Simplified Estrogen Receptor Signaling Pathways





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Caption: Overview of genomic and non-genomic estrogen receptor signaling pathways.

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